

diisopropylamine incompatibility with strong oxidizing agents

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Compound of Interest

Compound Name: Diisopropylamine

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Technical Support Center: Diisopropylamine Incompatibility

This technical support guide provides essential information for researchers, scientists, and drug development professionals on the significant incompatibility of **diisopropylamine** with strong oxidizing agents. Adherence to these guidelines is critical for ensuring laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What happens when **diisopropylamine** is mixed with a strong oxidizing agent?

A1: Mixing **diisopropylamine** with strong oxidizing agents can lead to a violent, exothermic reaction.^{[1][2]} This reaction poses a significant fire and explosion hazard.^{[2][3]}

Diisopropylamine is a flammable liquid and a strong base, which contributes to its hazardous reactivity with oxidizers.^{[2][3][4]}

Q2: What are some examples of strong oxidizing agents to avoid mixing with **diisopropylamine**?

A2: A wide range of strong oxidizing agents are incompatible with **diisopropylamine**. These include, but are not limited to, peroxides, perchlorates, permanganates, chlorates, nitrates, chlorine, bromine, and fluorine.^[5]

Q3: Are there other materials incompatible with **diisopropylamine**?

A3: Yes, in addition to strong oxidizing agents, **diisopropylamine** is incompatible with strong acids, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[1][2] It may also attack some forms of plastic.[4]

Q4: What are the primary hazards associated with **diisopropylamine** itself?

A4: **Diisopropylamine** is a highly flammable liquid and vapor.[2][6] It is also corrosive and can cause severe skin burns and eye damage.[2] Inhalation of vapors can be harmful and may cause respiratory irritation.[2][7]

Troubleshooting Guide

Issue/Observation	Potential Cause	Immediate Action & Solution
Unexpected heat generation, fuming, or color change upon mixing chemicals with diisopropylamine.	Inadvertent mixing with an incompatible substance, likely an oxidizing agent or a strong acid.	1. Cease the experiment immediately. 2. If safe to do so, place the reaction vessel in a secondary containment and move it to a fume hood. 3. Alert colleagues and the lab safety officer. 4. Do not attempt to neutralize the reaction without proper knowledge and equipment. 5. Review the Safety Data Sheets (SDS) for all chemicals used to confirm compatibility.
A fire or small explosion has occurred.	Violent reaction between diisopropylamine and a strong oxidizing agent.	1. Activate the nearest fire alarm and alert everyone to evacuate the area. 2. If the fire is small and you are trained to do so, use a dry chemical, CO ₂ , or alcohol-resistant foam extinguisher. Do not use water, as some reactions may be exacerbated. ^[1] 3. For larger fires, evacuate immediately and call emergency services.
The plastic container holding diisopropylamine is showing signs of degradation (softening, discoloration).	Diisopropylamine can attack some forms of plastic. ^[4]	1. Carefully transfer the diisopropylamine to a compatible container (e.g., glass or a recommended chemically resistant polymer). 2. Consult a chemical compatibility chart to select the appropriate storage material. 3. Properly dispose of the degraded plastic container

according to your institution's
hazardous waste guidelines.

Summary of Diisopropylamine Properties

Property	Value
Flash Point	-6°C (21°F)[3]
Boiling Point	84°C (183°F)[3]
Autoignition Temperature	315°C (600°F)[1]
Lower Explosive Limit	1.1%[1]
Upper Explosive Limit	7.1%[1]
Vapor Density	3.5 (Air = 1)[1]

Experimental Protocol: Demonstrating Incompatibility (For Training Purposes Only)

Objective: To safely demonstrate the hazardous reaction between **diisopropylamine** and a strong oxidizing agent. This protocol should only be performed by trained personnel in a controlled environment with all necessary safety precautions in place.

Materials:

- **Diisopropylamine**
- Potassium permanganate (as the strong oxidizing agent)
- Small, heat-resistant glass beaker (e.g., 50 mL)
- Fume hood
- Fire extinguisher (dry chemical or CO2)

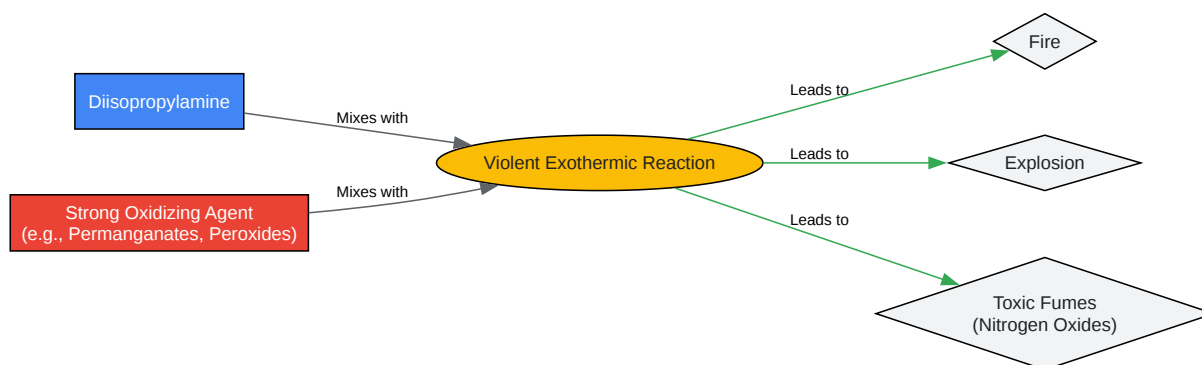
- Personal Protective Equipment (PPE): chemical splash goggles, face shield, flame-resistant lab coat, and chemical-resistant gloves.

Procedure:

- Preparation:
 - Ensure the fume hood is functioning correctly.
 - Clear the fume hood of all other chemicals and equipment.
 - Have the fire extinguisher readily accessible.
 - Don the appropriate PPE.
- Experiment:
 - Place a very small amount (a few crystals) of potassium permanganate into the center of the glass beaker.
 - Using a pipette, add one to two drops of **diisopropylamine** directly onto the potassium permanganate crystals.
 - Do not lean over the beaker. Observe the reaction from a safe distance through the fume hood sash.
- Observation:
 - Note any signs of a reaction, such as heat generation (fumes), smoke, a change in color, or ignition.
- Cleanup:
 - Allow the reaction to completely subside.
 - Carefully quench the reaction residue with a large volume of water.

- Dispose of the resulting solution according to your institution's hazardous waste disposal procedures.

Logical Relationship of Incompatibility



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Caption: Incompatibility of **Diisopropylamine**.

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References

- 1. DIISOPROPYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. echemi.com [echemi.com]
- 3. ICSC 0449 - DIISOPROPYLAMINE [inchem.org]
- 4. Page loading... [guidechem.com]
- 5. nj.gov [nj.gov]

- 6. Diisopropylamine | C₆H₁₅N | CID 7912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
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